

Arzanol chemical structure and properties

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Compound of Interest

Compound Name: Arzanol

Cat. No.: B605599

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Arzanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Arzanol is a naturally occurring phloroglucinol α -pyrone originally isolated from the Mediterranean plant *Helichrysum italicum*. This heterodimeric compound has garnered significant scientific interest due to its potent anti-inflammatory, antioxidant, and antiviral properties. **Arzanol**'s unique chemical structure, featuring a phloroglucinol core linked to an α -pyrone moiety, underpins its diverse biological activities. This document provides an in-depth overview of the chemical structure, physicochemical and biological properties, and mechanisms of action of **Arzanol**, with a focus on its potential as a therapeutic agent. Detailed experimental protocols for its extraction, synthesis, and biological evaluation are provided, alongside visualizations of its key signaling pathways.

Chemical Structure and Properties

Arzanol is chemically identified as 3-[[3-acetyl-2,4,6-trihydroxy-5-(3-methylbut-2-enyl)phenyl]methyl]-6-ethyl-4-hydroxy-5-methylpyran-2-one.[1][2] It is classified as a prenylated phloroglucinol α -pyrone.[3]

Physicochemical Properties

Arzanol is typically isolated as a pale yellow solid.[4] It is poorly soluble in water but shows good solubility in polar organic solvents such as dimethyl sulfoxide (DMSO), methanol, and

ethanol.[5]

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₂₆ O ₇	[1][2]
Molecular Weight	402.44 g/mol	[1][2]
IUPAC Name	3-[[3-acetyl-2,4,6-trihydroxy-5-(3-methylbut-2-enyl)phenyl]methyl]-6-ethyl-4-hydroxy-5-methylpyran-2-one	[1][2]
CAS Number	32274-52-5	[1][2]
Appearance	Pale yellow solid	[4]
Solubility	Soluble in DMSO, methanol, ethanol; poorly soluble in water	[5]

Biological Properties

Arzanol exhibits a range of biological activities, with its anti-inflammatory and antioxidant effects being the most extensively studied.[3][6]

Biological Activity	IC ₅₀ /EC ₅₀	Assay System	Reference(s)
mPGES-1 Inhibition	0.4 μ M	Cell-free assay with microsomes from IL-1 β -stimulated A549 cells	[1][7]
5-Lipoxygenase (5-LOX) Inhibition	3.1 μ M	Not specified	[8][9]
NF- κ B Inhibition	5 μ g/mL	Bioassay-directed fractionation of <i>H. italicum</i> acetone extract	[3]
Antioxidant Activity (Lipid Peroxidation)	40% reduction at 7.5 μ M	TBH-induced oxidative stress in VERO cells	[1][9]
Cytotoxicity (Caco-2 cancer cells)	Significant reduction in viability at <100 μ M	Caco-2 cell viability assay	[10]
Cytotoxicity (Differentiated Caco-2 cells)	No toxic effect up to 100 μ M	Differentiated Caco-2 cell viability assay	[10]

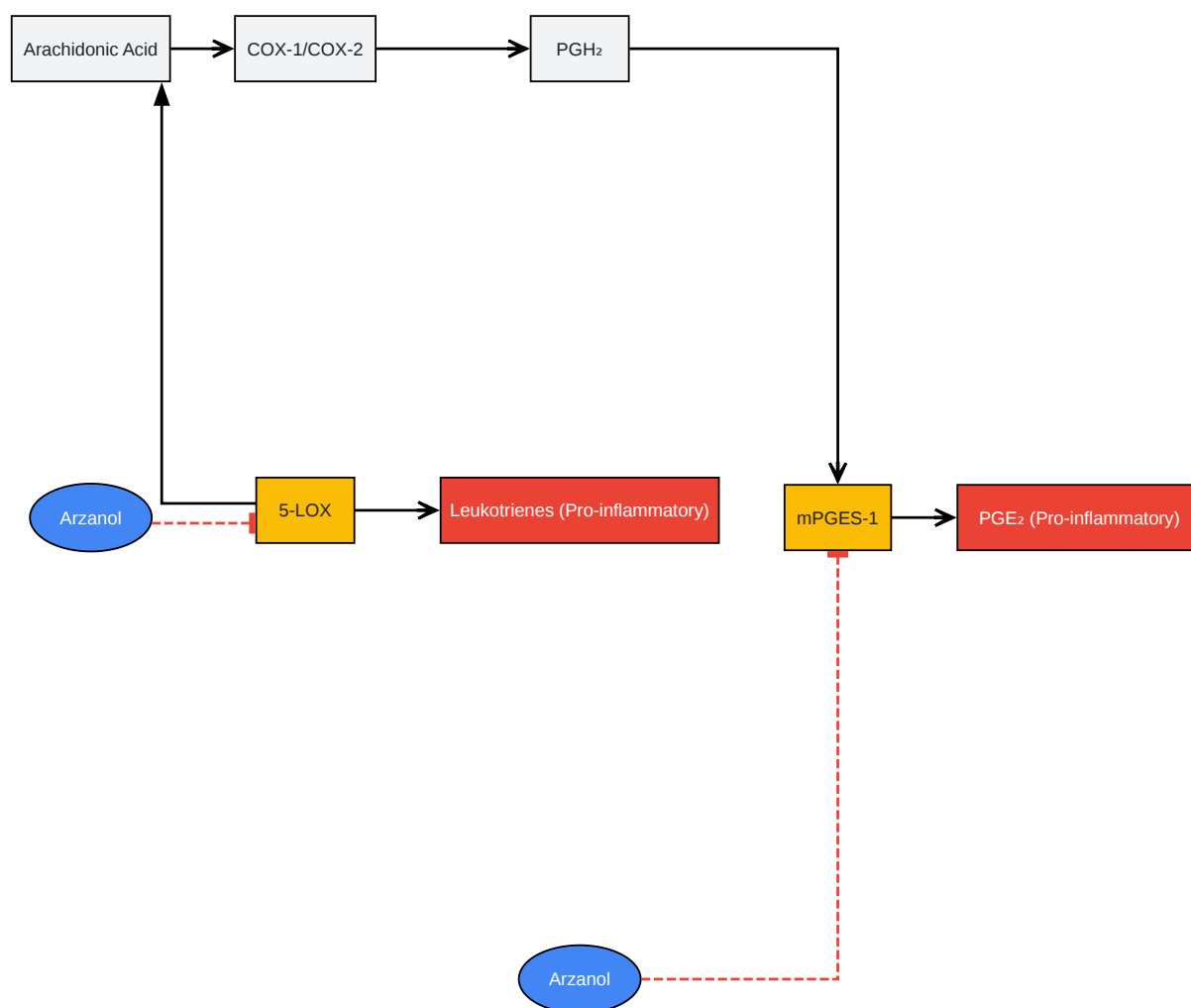
Key Signaling Pathways and Mechanisms of Action

Arzanol's biological effects are mediated through its interaction with several key signaling pathways, primarily those involved in inflammation and oxidative stress.

Anti-inflammatory Activity: Inhibition of the Arachidonic Acid Cascade and NF- κ B Signaling

Arzanol exerts its potent anti-inflammatory effects through a dual mechanism involving the inhibition of key enzymes in the arachidonic acid cascade and the suppression of the NF- κ B signaling pathway.[3][7]

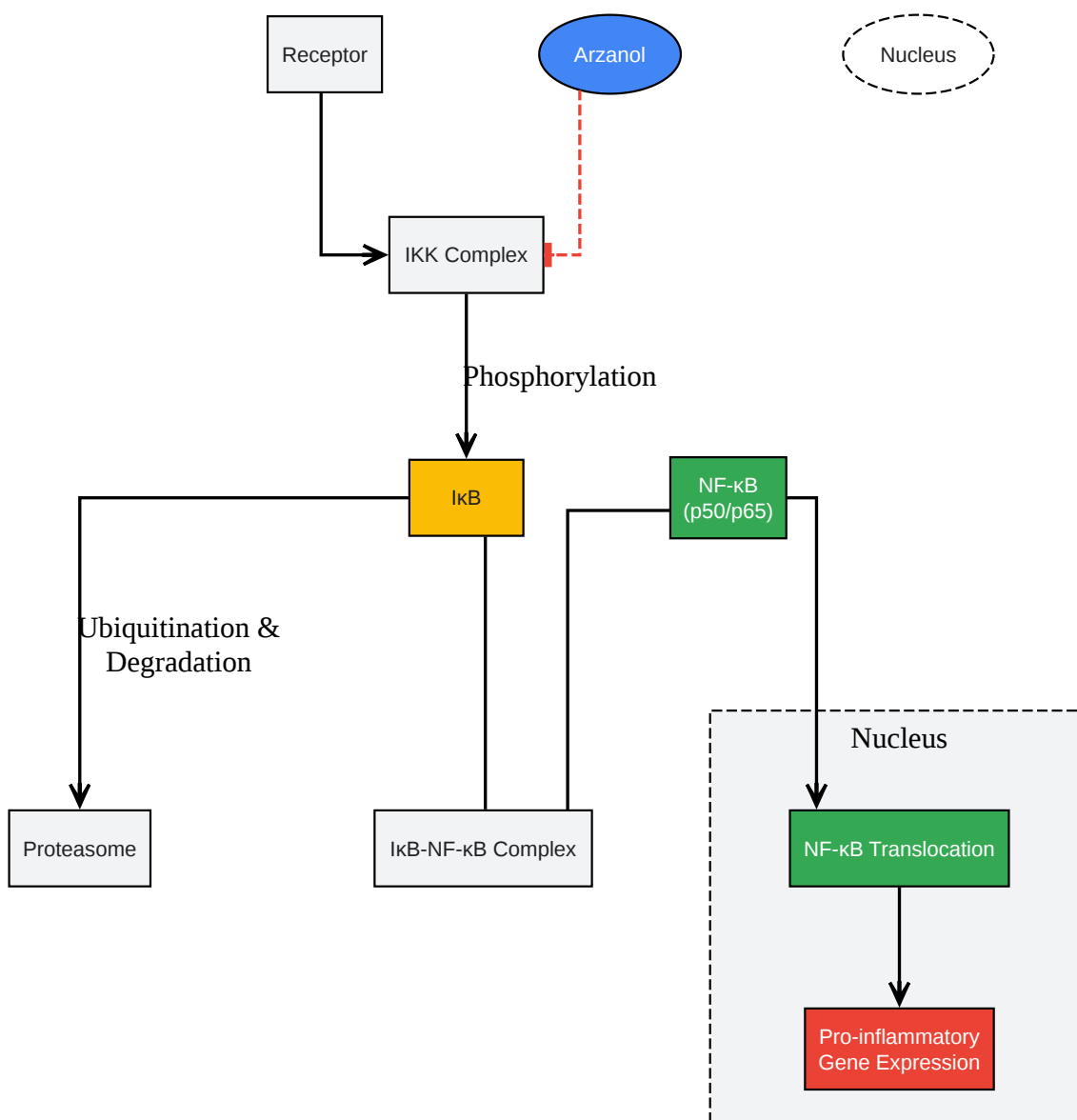
Arzanol is a potent inhibitor of microsomal prostaglandin E₂ synthase-1 (mPGES-1), a critical enzyme in the biosynthesis of the pro-inflammatory mediator prostaglandin E₂ (PGE₂).^[7] It also inhibits 5-lipoxygenase (5-LOX), which is responsible for the production of pro-inflammatory leukotrienes.^{[8][9]} This dual inhibition provides a broad-spectrum anti-inflammatory effect.

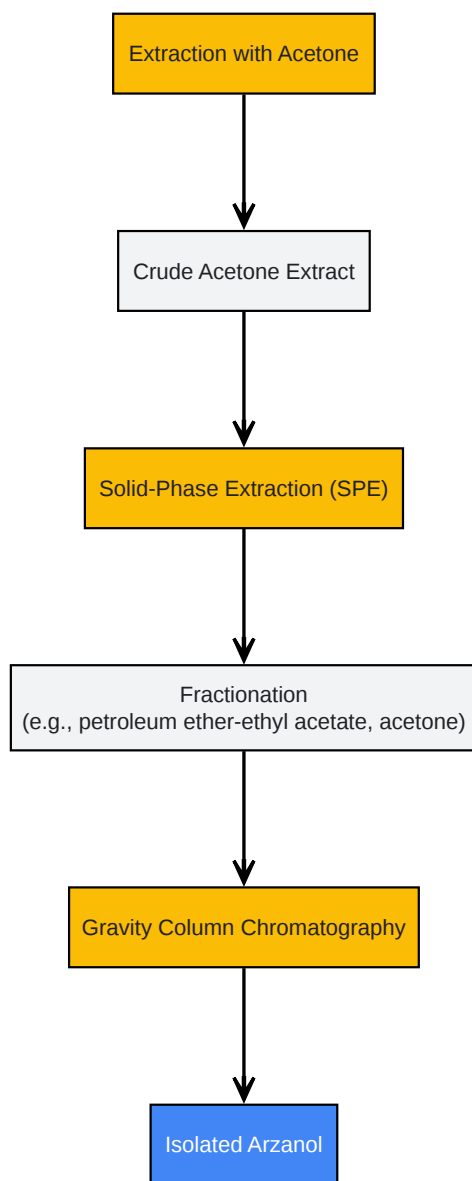


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Arzanol's inhibition of mPGES-1 and 5-LOX.

Arzanol has been shown to inhibit the activation of the nuclear factor kappa-light-chain-enhancer of activated B cells (NF- κ B), a key transcription factor that regulates the expression of numerous pro-inflammatory genes.[3] By preventing the activation of NF- κ B, **Arzanol** can suppress the production of inflammatory cytokines such as IL-1 β , IL-6, and TNF- α . [3]





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References

- 1. Arzanol: A Review of Chemical Properties and Biological Activities [mdpi.com]
- 2. benchchem.com [benchchem.com]
- 3. Arzanol, a Potent mPGES-1 Inhibitor: Novel Anti-Inflammatory Agent - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Buy Arzanol (EVT-260135) | 32274-52-5 [evitachem.com]
- 5. researchgate.net [researchgate.net]
- 6. naun.org [naun.org]
- 7. Arzanol, a prenylated heterodimeric phloroglucinyl pyrone, inhibits eicosanoid biosynthesis and exhibits anti-inflammatory efficacy in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Arzanol: A Review of Chemical Properties and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 9. preprints.org [preprints.org]
- 10. New insights into the antioxidant activity and cytotoxicity of arzanol and effect of methylation on its biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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